

Crystal Structure of 4-Fluoro-3-iodo-1H-indazole Remains Undetermined

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Compound of Interest

Compound Name: 4-Fluoro-3-iodo-1H-indazole

Cat. No.: B1322430

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A comprehensive search of crystallographic databases and scientific literature has revealed that the crystal structure of **4-Fluoro-3-iodo-1H-indazole** has not yet been experimentally determined and publicly reported.

Despite the interest in halogenated indazole derivatives for their potential applications in pharmaceutical and materials science, detailed crystallographic data for **4-Fluoro-3-iodo-1H-indazole**, including unit cell dimensions, bond lengths, and bond angles, is not available in prominent databases such as the Cambridge Crystallographic Data Centre (CCDC) and the Crystallography Open Database (COD).

Indazole and its derivatives are recognized for their diverse biological activities, and the introduction of fluorine and iodine atoms can significantly influence their physicochemical properties and biological interactions.^[1] The fluorine atom can enhance metabolic stability and binding affinity, while the iodine atom can be utilized for further synthetic modifications or to introduce specific interactions.

While synthetic methods for creating various substituted indazoles are documented, and the biological relevance of the indazole scaffold is well-established in the context of anti-cancer agents and other therapeutic areas, the specific three-dimensional arrangement of atoms in the solid state for **4-Fluoro-3-iodo-1H-indazole** is a critical piece of information that is currently missing from the scientific record.

For researchers, scientists, and drug development professionals, the crystal structure would provide invaluable insights into the molecule's conformation, intermolecular interactions, and

packing in the solid state. This information is fundamental for structure-based drug design, understanding polymorphism, and developing new materials.

Given the absence of the core crystallographic data, it is not possible to provide an in-depth technical guide with quantitative data tables, detailed experimental protocols for its crystal structure determination, or visualizations of its specific signaling pathways. Further experimental work, specifically single-crystal X-ray diffraction analysis, would be required to elucidate the crystal structure of **4-Fluoro-3-iodo-1H-indazole**.

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References

- 1. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [Crystal Structure of 4-Fluoro-3-iodo-1H-indazole Remains Undetermined]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1322430#crystal-structure-of-4-fluoro-3-iodo-1h-indazole>]

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